

Structural Elucidation and Analytical Profiling of C₁₆H₁₆N₂O Isomers in Pharmaceutical Development

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Compound of Interest

Compound Name: 2-(2-methoxy-3-pyridinyl)-5-methyl-1H-Indole

CAS No.: 820977-33-1

Cat. No.: B12534067

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Executive Summary

In pharmaceutical development, a single molecular formula often represents a vast landscape of structural isomers, ranging from active pharmaceutical ingredients (APIs) and critical synthetic intermediates to regulated impurities. The molecular formula C₁₆H₁₆N₂O is a prime example of this chemical diversity. With a molecular weight of 252.31 g/mol and a high degree of unsaturation, this scaffold forms the backbone of several highly active pharmacological agents, including tricyclic dibenzazepine derivatives and multitarget-directed benzimidazoles[1][2].

This whitepaper provides an in-depth technical guide to the physicochemical profiling, isomeric differentiation, and structural elucidation of C₁₆H₁₆N₂O. By leveraging High-Resolution Mass Spectrometry (HRMS) and multi-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy, we establish a self-validating analytical framework designed to ensure scientific integrity and absolute structural confidence in drug development workflows.

Physicochemical Profiling of the C₁₆H₁₆N₂O Scaffold

Before initiating any analytical workflow, it is critical to understand the foundational physics and chemistry dictated by the molecular formula. The formula C₁₆H₁₆N₂O yields an Index of Hydrogen Deficiency (IHD) of 10.

Causality Check: An IHD of 10 is exceptionally high for a molecule weighing only 252 Da. This mathematically dictates that the molecule must contain multiple aromatic rings, double bonds, or polycyclic ring systems. Consequently, these molecules will exhibit strong UV chromophores (ideal for Photo-Diode Array detection) and high lipophilicity (requiring reversed-phase chromatography with strong organic eluents). Furthermore, the presence of two nitrogen atoms strongly suggests basic sites (amines or nitrogenous heterocycles), making Electrospray Ionization in positive mode (ESI+) the optimal choice for mass spectrometry due to high proton affinity.

Table 1: Core Physicochemical Parameters

Parameter	Value	Analytical Implication
Molecular Formula	C16H16N2O	Defines the elemental composition.
Molecular Weight	252.31 g/mol	Standard mass for low-resolution MS and stoichiometric calculations[1].
Monoisotopic Exact Mass	252.12626 Da	Target mass for HRMS (Orbitrap/Q-TOF) to confirm formula[1].
Theoretical [M+H] ⁺	253.1335 m/z	Primary precursor ion targeted in ESI ⁺ MS/MS workflows[2].
Index of Hydrogen Deficiency	10	Indicates highly aromatic/polycyclic structures; strong UV absorbance.
Predicted XLogP	~3.4 - 3.7	High lipophilicity; requires C18 stationary phase and organic gradient.

Isomeric Diversity & Pharmacological Relevance

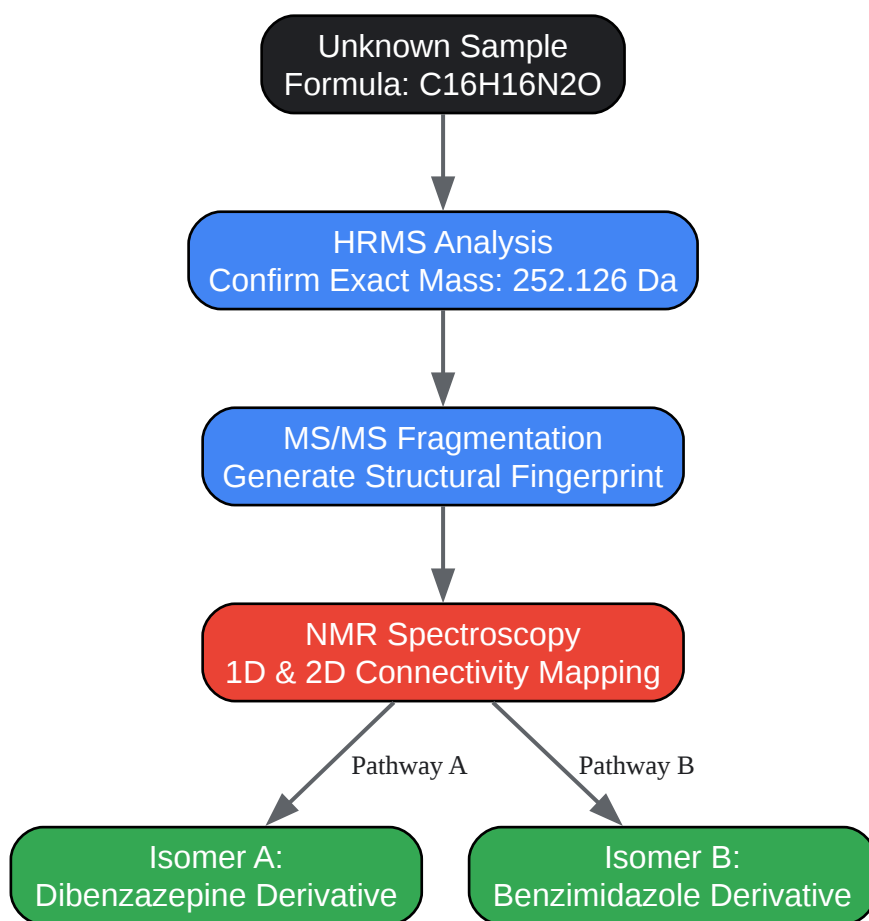
To illustrate the necessity of rigorous structural elucidation, we must examine three distinct pharmaceutical entities that share the exact C16H16N2O formula.

Table 2: Prominent Pharmaceutical Isomers of C16H16N2O

Isomer Name	CAS Number	Structural Core	Pharmaceutical Role
5-Acetyl-10,11-dihydro-5H-dibenz[b,f]azepin-3-amine	84803-67-8	Dibenzazepine	Critical intermediate in the synthesis of tricyclic antidepressants and anticonvulsants[1].
[1-(4-Methylbenzyl)-1H-benzimidazol-2-yl]methanol	428856-23-9	Benzimidazole	Bioactive scaffold researched for antiproliferative and antimicrobial properties[2].
Rasagiline Dipropynyl	92850-02-7	Indane / Propargylamine	Regulated API impurity used as a reference standard in Quality Control (QC) [3].

Analytical Workflows for Structural Elucidation

Differentiating these isomers requires an orthogonal analytical approach. HRMS provides the exact mass to confirm the formula, while MS/MS collision-induced dissociation (CID) provides a fragmentation fingerprint. However, MS alone cannot definitively map regiochemistry (e.g., the exact position of an acetyl group on a dibenzazepine ring). Therefore, 2D NMR is deployed as the ultimate arbiter of molecular connectivity.



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Caption: Logical workflow for the structural elucidation of C16H16N2O isomers using HRMS and NMR.

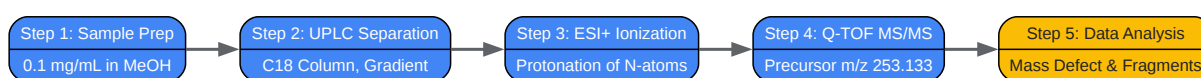
Protocol 1: LC-HRMS/MS Analysis (Self-Validating System)

Objective: Confirm the exact mass (<5 ppm error) and generate a diagnostic MS/MS fragmentation pattern.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 1.0 mg of the C16H16N2O analyte in 1.0 mL of LC-MS grade Methanol. Dilute to a final concentration of 1 $\mu\text{g/mL}$ using a diluent of 50:50 Water:Acetonitrile containing 0.1% Formic Acid.

- Causality: Formic acid acts as a proton source, ensuring the basic nitrogen atoms are pre-protonated in solution. This drastically enhances ionization efficiency and signal-to-noise ratio in ESI+.
- Chromatographic Separation: Inject 2 μL onto a sub-2-micron C18 UPLC column (e.g., 2.1 x 100 mm, 1.7 μm). Utilize a mobile phase gradient from 5% to 95% Acetonitrile (with 0.1% Formic Acid) over 10 minutes at a flow rate of 0.4 mL/min.
 - Causality: The highly lipophilic nature of these isomers requires a strong organic gradient to overcome hydrophobic interactions with the stationary phase, ensuring sharp, symmetrical peak shapes.
- Mass Spectrometry Acquisition: Operate the Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer in ESI+ mode. Set the capillary voltage to 3.0 kV and the desolvation temperature to 350°C. Target the theoretical precursor ion at m/z 253.1335[2].
- MS/MS Fragmentation: Apply a collision energy ramp (15–45 eV) using Argon as the collision gas.
 - Validation Check: The presence of a fragment at m/z 210.1 (loss of an acetyl group, -42 Da) strongly indicates the dibenzazepine isomer, whereas a loss of H_2O (-18 Da) strongly points toward the benzimidazole methanol derivative.



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Caption: Step-by-step LC-HRMS/MS experimental workflow for $\text{C}_{16}\text{H}_{16}\text{N}_2\text{O}$ profiling.

Protocol 2: 2D NMR Structural Mapping

Objective: Unambiguously assign the regiochemistry and carbon framework.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 15–20 mg of the highly purified compound in 600 μL of deuterated dimethyl sulfoxide (DMSO-d_6).

- Causality: DMSO-d₆ is specifically chosen over Chloroform-d (CDCl₃) because it prevents the rapid exchange of labile amine (NH₂) or hydroxyl (OH) protons, allowing them to be clearly observed and integrated in the ¹H spectrum.
- 1D Acquisition (¹H and ¹³C): Acquire the ¹H NMR spectrum at 600 MHz (16 scans) and the ¹³C NMR spectrum at 150 MHz (1024 scans).
 - Validation Check: Ensure exactly 16 carbon signals are present in the ¹³C spectrum. The IHD of 10 means the majority of these signals will appear in the aromatic region (110–150 ppm).
- 2D Correlation Spectroscopy:
 - Run HSQC (Heteronuclear Single Quantum Coherence) to map all direct C-H bonds, instantly identifying quaternary carbons (which will show no HSQC cross-peaks).
 - Run HMBC (Heteronuclear Multiple Bond Correlation) to trace 2- and 3-bond couplings.
 - Causality: HMBC is the critical step to prove where functional groups are attached. For example, in 5-Acetyl-10,11-dihydro-5H-dibenz[b,f]azepin-3-amine, an HMBC correlation between the acetyl methyl protons and the azepine nitrogen-adjacent carbon definitively proves the N-acetylation over ring-acetylation.

Conclusion

The molecular formula C₁₆H₁₆N₂O is a highly versatile chemical space in pharmaceutical sciences. Whether analyzing a tricyclic API intermediate, a novel benzimidazole antimicrobial agent, or a regulated impurity like Rasagiline Dipropynyl, scientists must rely on a combination of exact mass determination (HRMS) and spatial connectivity mapping (2D NMR). By understanding the causality behind the physicochemical properties—such as the high Index of Hydrogen Deficiency—researchers can design self-validating analytical protocols that guarantee structural integrity and regulatory compliance.

References

- 5-Acetyl-10,11-dihydro-5H-dibenz(b,f)azepin-3-amine - PubChem Source: National Institutes of Health (NIH) URL:[\[Link\]](#)

- Exploration of Remarkably Potential Multitarget-Directed N-Alkylated-2-(substituted phenyl)-1H-benzimidazole Derivatives as Antiproliferative, Antifungal, and Antibacterial Agents Source: American Chemical Society (ACS) URL:[[Link](#)]
- Rasagiline Dipropynyl | CAS No: 92850-02-7 Source: Cleanchem Laboratories URL:[[Link](#)]

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Sources

- 1. 5-Acetyl-10,11-dihydro-5H-dibenz(b,f)azepin-3-amine | C₁₆H₁₆N₂O | CID 760875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. cleanchemlab.com [cleanchemlab.com]
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